

5-Methoxyquinolin-4-ol chemical structure and CAS number

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Compound of Interest

Compound Name: 5-Methoxyquinolin-4-ol

Cat. No.: B1323183

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An In-Depth Technical Guide to 5-Methoxyquinolin-4-ol

This technical guide provides a comprehensive overview of **5-Methoxyquinolin-4-ol**, including its chemical structure, identifiers, and relevant, albeit limited, technical data. This document is intended for researchers, scientists, and professionals in drug development who are interested in the synthesis, properties, and potential applications of quinoline derivatives.

Chemical Structure and Identification

5-Methoxyquinolin-4-ol is a heterocyclic organic compound belonging to the quinoline family. The presence of a methoxy group at the 5th position and a hydroxyl group at the 4th position of the quinoline ring defines its specific structure and chemical properties.

Chemical Structure:

Key Identifiers:

| Identifier | Value |
|-------------------|--------------|
| CAS Number | 1466525-83-6 |
| Molecular Formula | C10H9NO2 |
| Molecular Weight | 175.18 g/mol |

Physicochemical Properties

Detailed experimental physicochemical data for **5-Methoxyquinolin-4-ol** is not widely available in the public domain. The following table includes computed properties for the closely related isomer, 7-Methoxyquinolin-4-ol, which can serve as a preliminary reference.

| Property | Value (for 7-Methoxyquinolin-4-ol) | Reference |
|--------------------------------|------------------------------------|-----------|
| Molecular Weight | 175.18 g/mol | [1] |
| XLogP3 | 0.6 | [1] |
| Exact Mass | 175.063328530 Da | [1] |
| Topological Polar Surface Area | 38.3 Å ² | [1] |

Synthesis of Quinolone-4-ones: A General Approach

While a specific, validated synthesis protocol for **5-Methoxyquinolin-4-ol** is not readily available in published literature, the synthesis of 4-hydroxyquinolines can generally be achieved through methods such as the Conrad-Limpach or Gould-Jacobs reactions.[2][3] The following presents a generalized experimental protocol based on the Gould-Jacobs reaction, which would require optimization for the specific synthesis of **5-Methoxyquinolin-4-ol**.

Generalized Experimental Protocol: Gould-Jacobs Reaction

This method involves the reaction of an aniline with diethyl ethoxymethylenemalonate (EMME) followed by a thermal cyclization.

Step 1: Condensation of Aniline and EMME

- A mixture of the appropriately substituted aniline (e.g., 3-methoxyaniline for the synthesis of **5-methoxyquinolin-4-ol**) (10 mmol) and diethyl ethoxymethylenemalonate (EMME) (10 mmol) is heated at approximately 120°C for 1 hour.[4]
- The reaction mixture is then cooled to room temperature.

- The resulting solid intermediate is washed with a non-polar solvent, such as n-hexane, and filtered to yield the diethyl anilinomethylenemalonate derivative.[\[4\]](#)

Step 2: Thermal Cyclization

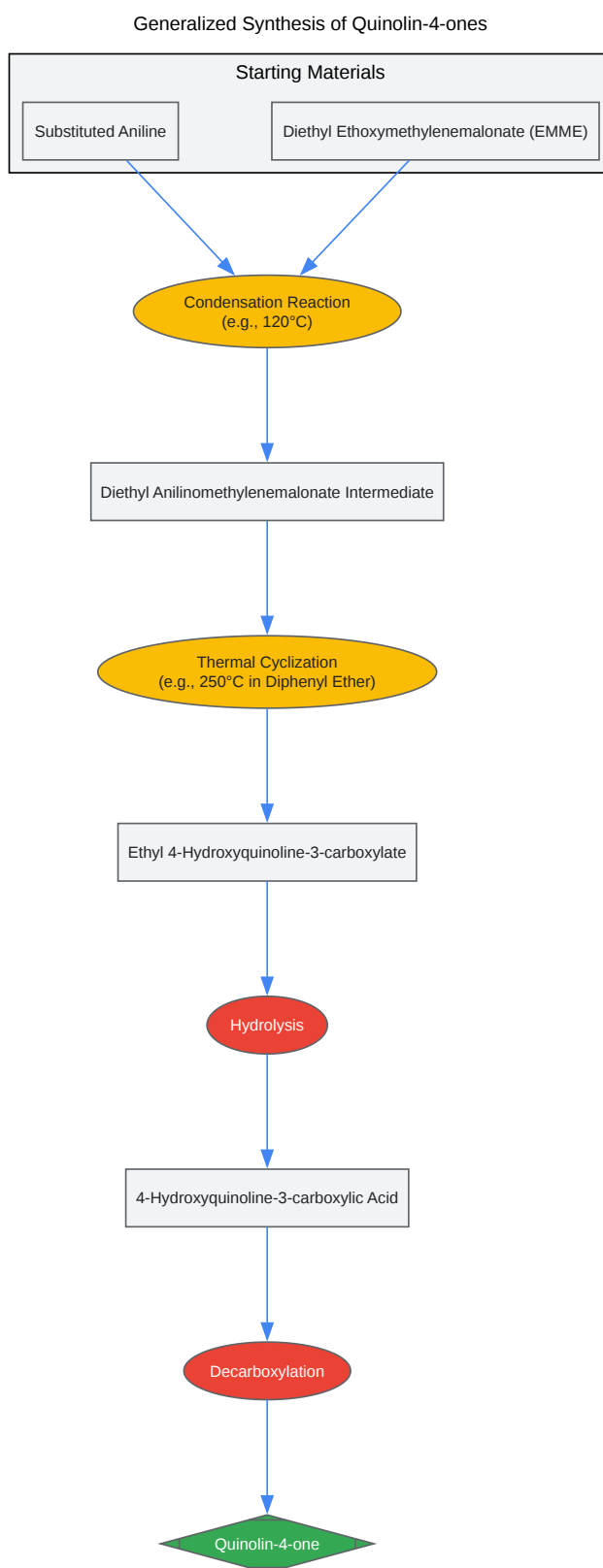
- The intermediate from Step 1 is dissolved in a high-boiling point solvent, such as diphenyl ether.[\[4\]](#)
- A catalytic amount of an acid, for instance, 2-chlorobenzoic acid, may be added.[\[4\]](#)
- The solution is heated to a high temperature (e.g., 250°C), potentially using microwave irradiation, for a period of 2 hours to induce cyclization.[\[4\]](#)
- After cooling, the reaction mixture is treated with a non-polar solvent like n-hexane to precipitate the crude 4-hydroxyquinoline-3-carboxylate product.[\[4\]](#)
- The solid is collected by filtration and can be purified by recrystallization from a suitable solvent, such as ethanol.[\[4\]](#)

Step 3: Hydrolysis and Decarboxylation (if necessary)

- The resulting ethyl 4-hydroxyquinoline-3-carboxylate can be hydrolyzed to the corresponding carboxylic acid.
- Subsequent decarboxylation, often by heating, yields the final quinolin-4-one product.[\[3\]](#)

Generalized Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of quinolin-4-one derivatives via the Gould-Jacobs pathway.



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Caption: A generalized workflow for the synthesis of quinolin-4-one derivatives.

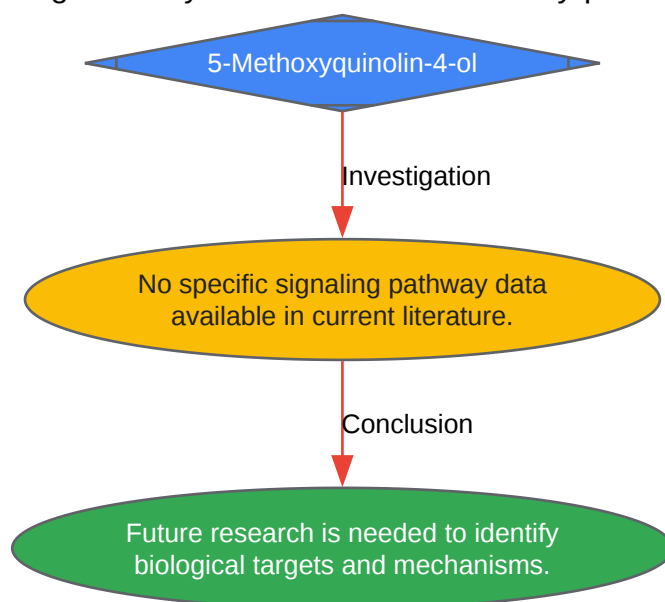
Biological Activity and Signaling Pathways

Quinoline and its derivatives are known to exhibit a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.[5][6] For instance, some 8-methoxyquinoline derivatives have shown strong antifungal and antibacterial activities.[7] However, there is a notable lack of specific studies on the biological activity and associated signaling pathways of **5-Methoxyquinolin-4-ol**.

Signaling Pathway Information

Extensive searches of scientific literature and databases did not yield any specific information regarding the signaling pathways modulated by **5-Methoxyquinolin-4-ol**. Further research is required to elucidate its biological targets and mechanisms of action.

Signaling Pathway Information for 5-Methoxyquinolin-4-ol



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Caption: Current status of signaling pathway information for **5-Methoxyquinolin-4-ol**.

Conclusion

5-Methoxyquinolin-4-ol is a defined chemical entity with the CAS number 1466525-83-6. While general synthetic routes for the quinolin-4-one scaffold are well-established, specific experimental protocols and comprehensive characterization data for this particular derivative

are scarce in publicly accessible resources. Furthermore, its biological activity and role in cellular signaling pathways remain to be investigated. This guide provides a foundation based on the available information for related compounds and highlights the need for further research to fully characterize **5-Methoxyquinolin-4-ol** and explore its potential applications.

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